

# An In-Depth Technical Guide to [Hydroxy(methanesulfonyloxy)iodo]benzene

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## Compound of Interest

Compound Name:	[Hydroxy(methanesulfonyloxy)iodo ]benzene
CAS No.:	105551-42-6
Cat. No.:	B013074

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CAS Number: 105551-42-6 Synonyms: [Hydroxy(mesyloxy)iodo]benzene, Phenylidosohydroxy Methanesulfonate

## Introduction: A Versatile Hypervalent Iodine(III) Reagent

[Hydroxy(methanesulfonyloxy)iodo]benzene is a powerful and versatile hypervalent iodine(III) reagent that has carved a significant niche in modern organic synthesis. As a stable, solid compound, it offers a safer and more convenient alternative to many heavy metal-based oxidants. Its reactivity is characterized by the electrophilic nature of the iodine(III) center and the excellent nucleofugality of the mesyloxy group, enabling a range of oxidative transformations under mild conditions. This guide provides an in-depth exploration of its synthesis, properties, key applications, and safe handling procedures, tailored for researchers and professionals in drug development and chemical synthesis.

## Chemical Properties & Synthesis

**[Hydroxy(methanesulfonyloxy)iodo]benzene** belongs to the class of aryl iodine(III) organosulfonates. These reagents are potent oxidizing agents widely used for oxygenation and oxidative functionalization of organic substrates.

## Key Properties

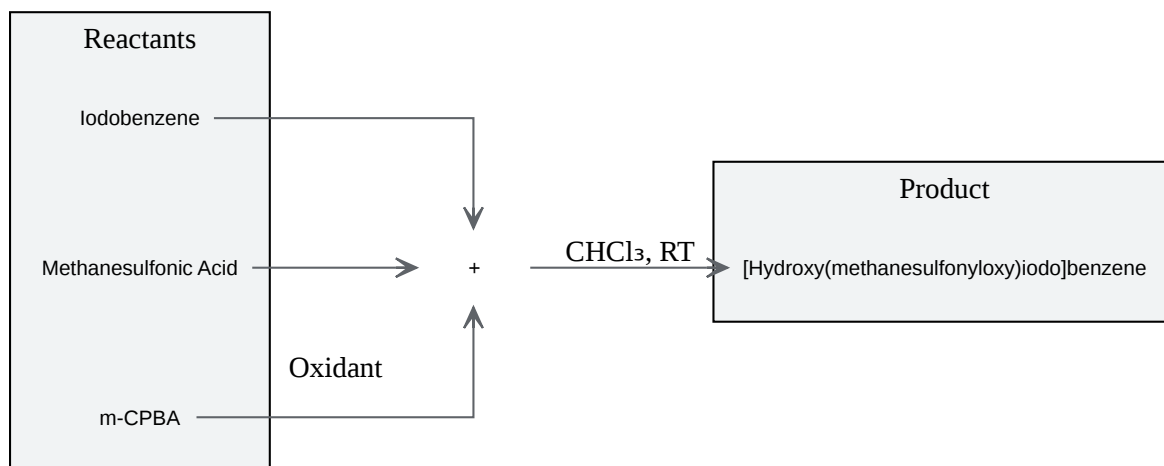
Property	Value
Molecular Formula	C <sub>7</sub> H <sub>9</sub> IO <sub>4</sub> S
Molecular Weight	316.11 g/mol
Appearance	White to off-white crystalline powder.
Purity	Typically >98.0%.
Storage	Store in a cool, dark place (<15°C is recommended).

## Synthesis of

## **[Hydroxy(methanesulfonyloxy)iodo]benzene**

A general and straightforward procedure for the synthesis of **[Hydroxy(methanesulfonyloxy)iodo]benzene** involves the oxidation of iodobenzene in the presence of methanesulfonic acid.

Reaction Scheme:



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## A General Synthetic Workflow

### Experimental Protocol: Synthesis of **[Hydroxy(methanesulfonyloxy)iodo]benzene**<sup>[1]</sup>

- **Reaction Setup:** In a round-bottom flask, combine iodobenzene (1.0 eq.), methanesulfonic acid (1.1 eq.), and chloroform (volume as appropriate).
- **Stirring:** Stir the mixture for 5 minutes at room temperature.
- **Oxidant Addition:** Slowly add m-chloroperoxybenzoic acid (m-CPBA) (1.1 eq.) to the mixture.
- **Reaction:** Continue stirring the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, filter the reaction mixture to collect the solid product.
- **Purification:** Wash the collected solid with diethyl ether to yield the desired **[Hydroxy(methanesulfonyloxy)iodo]benzene**.

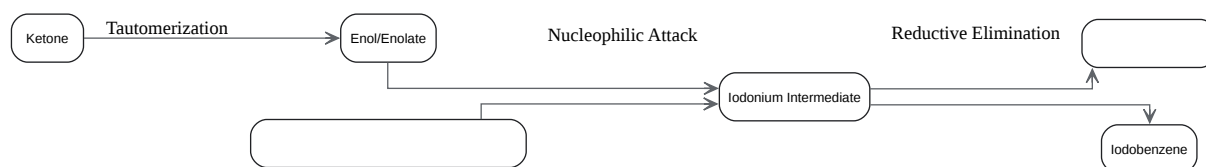
## Applications in Organic Synthesis

The synthetic utility of **[Hydroxy(methanesulfonyloxy)iodo]benzene** is vast, with its primary role being the electrophilic functionalization of various organic substrates.

## $\alpha$ -Mesyloxylation of Ketones

One of the most prominent applications of this reagent is the direct  $\alpha$ -mesyloxylation of ketones. This transformation is highly valuable as  $\alpha$ -sulfonyloxy ketones are versatile intermediates for the synthesis of various heterocyclic compounds and other functionalized molecules.

**Reaction Mechanism:** The reaction proceeds through the enol or enolate form of the ketone, which acts as a nucleophile, attacking the electrophilic iodine(III) center of the reagent. This is followed by reductive elimination of iodobenzene and transfer of the mesyloxy group to the  $\alpha$ -position of the ketone.



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### The $\alpha$ -Mesyloxylation of a Ketone

#### Experimental Protocol: $\alpha$ -Mesyloxylation of a Generic Ketone

- **Reaction Setup:** To a solution of the ketone (1.0 eq.) in a suitable solvent (e.g., acetonitrile or dichloromethane), add **[Hydroxy(methanesulfonyloxy)iodo]benzene** (1.1-1.2 eq.).
- **Reaction:** Stir the mixture at room temperature or gentle heating. Monitor the reaction progress by TLC.
- **Work-up:** Upon completion, dilute the reaction mixture with a suitable organic solvent and wash with saturated aqueous sodium bicarbonate solution, followed by brine.

- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

## Oxidative Rearrangements of Alkenes

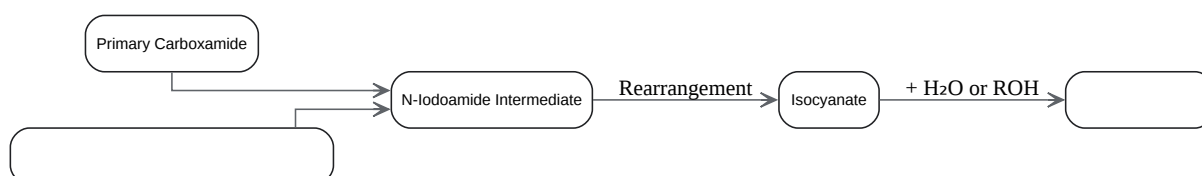
**[Hydroxy(methanesulfonyloxy)iodo]benzene** and its analogues are known to effect the oxidative rearrangement of alkenes, particularly styrenes. This reaction typically leads to the formation of  $\alpha$ -aryl ketones, which are valuable building blocks in organic synthesis. The outcome of the reaction can be influenced by the solvent and other reaction conditions.

**Mechanistic Insight:** The reaction is initiated by the electrophilic addition of the hypervalent iodine reagent to the alkene, forming a cyclic iodonium ion intermediate. Subsequent nucleophilic attack by a solvent molecule (e.g., methanol) or the counterion, followed by a 1,2-aryl migration, leads to the rearranged product.

## Potential Application in Hofmann Rearrangement

Hypervalent iodine reagents have been successfully employed as mild oxidants for the Hofmann rearrangement of primary carboxamides to the corresponding amines (or carbamates if a nucleophilic solvent is used).<sup>[2][3][4][5][6]</sup> While specific protocols using **[Hydroxy(methanesulfonyloxy)iodo]benzene** are less common in the literature compared to reagents like (diacetoxyiodo)benzene (PIDA), the underlying reactivity suggests its potential in this transformation. The reaction proceeds via an isocyanate intermediate formed through the rearrangement of an N-iodoamide species.

Proposed Reaction Scheme:



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## Hofmann Rearrangement Pathway

This catalytic approach, often utilizing a terminal oxidant like Oxone, presents a more environmentally benign alternative to the classical Hofmann rearrangement conditions.<sup>[3][6]</sup>

## Oxidative Cyclization Reactions

Hypervalent iodine reagents are effective mediators of intramolecular oxidative cyclization reactions to form various heterocyclic systems. For instance, the oxidative cyclization of o-hydroxystilbenes to 2-arylbenzofurans has been achieved using catalytic amounts of a hypervalent iodine(III) species.<sup>[7][8][9]</sup> The electrophilicity of the iodine reagent activates the alkene for intramolecular nucleophilic attack by the phenol group. Given its reactivity, **[Hydroxy(methanesulfonyloxy)iodo]benzene** is a promising candidate for promoting similar cyclizations.

## Safety and Handling

As a potent oxidizing agent, **[Hydroxy(methanesulfonyloxy)iodo]benzene** requires careful handling to ensure laboratory safety.

Hazard Identification:

- Skin Irritation: Causes skin irritation (H315).<sup>[10]</sup>
- Eye Irritation: Causes serious eye irritation (H319).<sup>[10]</sup>

Recommended Handling Precautions:<sup>[10][11]</sup>

- Ventilation: Use only in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment (PPE):
  - Wear protective gloves (nitrile or other resistant material).
  - Wear safety glasses with side shields or goggles. A face shield is recommended for larger quantities.
  - Wear a lab coat.

- Handling Practices:
  - Avoid contact with skin, eyes, and clothing.
  - Wash hands thoroughly after handling.
  - Avoid generating dust.
  - Keep away from heat, sparks, and open flames.
  - Do not subject the material to grinding, shock, or friction.[10]

First Aid Measures:[10][11]

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- If Inhaled: Move the person to fresh air and keep comfortable for breathing.
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

## Conclusion

**[Hydroxy(methanesulfonyloxy)iodo]benzene** is a highly valuable reagent in the arsenal of synthetic organic chemists. Its ability to perform clean and efficient oxidative transformations under mild conditions makes it an attractive alternative to traditional, often more toxic, reagents. The primary application in the  $\alpha$ -functionalization of ketones is well-established, and its potential in oxidative rearrangements and cyclizations continues to be explored. By adhering to strict safety protocols, researchers can safely harness the synthetic power of this versatile hypervalent iodine(III) compound to advance their research and development goals.

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